

2-Morpholinopyrimidin-5-ylboronic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-Morpholinopyrimidin-5-ylboronic acid

Cat. No.: B1487495

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In-Depth Technical Guide: 2-Morpholinopyrimidin-5-ylboronic acid

Introduction

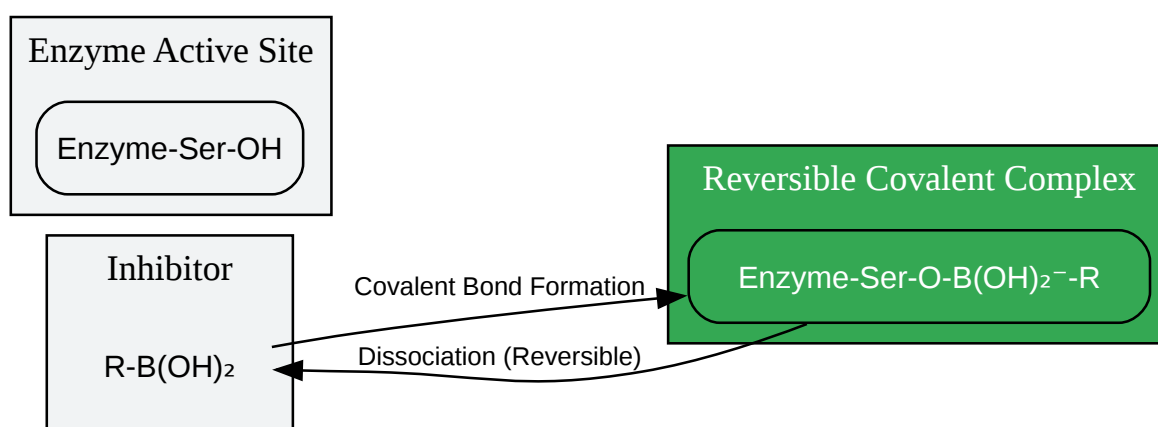
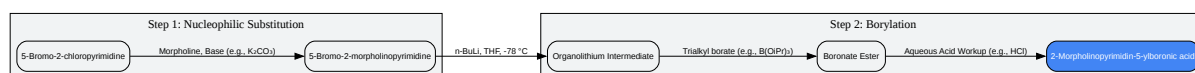
2-Morpholinopyrimidin-5-ylboronic acid is a specialized heterocyclic compound that has garnered significant interest within the drug discovery and medicinal chemistry sectors. Its unique structure, combining a pyrimidine core, a morpholine substituent, and a reactive boronic acid moiety, makes it a highly valuable building block for the synthesis of complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, synthesis, and critical applications, with a focus on its role in the development of targeted therapeutics, particularly kinase inhibitors.

Part 1: Core Molecular Attributes

The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental physicochemical properties. **2-Morpholinopyrimidin-5-ylboronic acid** is a solid at room temperature and is identified by the CAS Number 870521-33-8. Its structural and molecular details are summarized below.

Molecular Structure and Identity

The structure features a central pyrimidine ring, which is a π -deficient heterocycle. At the 2-position, it is substituted with a morpholine ring, and at the 5-position, with a boronic acid group $[-B(OH)_2]$.



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